2-Chloro-5-[(methylsulfonyl)methyl]pyridine: Technical Guide to Discovery & Synthesis[1]

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Compound of Interest

Compound Name:	*2-Chloro-5-[(methylsulfonyl)methyl]pyridine*
CAS No.:	*1158608-08-2*
Cat. No.:	*B1463149*

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Executive Summary & Chemical Identity

2-Chloro-5-[(methylsulfonyl)methyl]pyridine (CAS: 1158608-08-2) is a privileged scaffold in modern medicinal chemistry, primarily utilized in the development of Type I and Type II kinase inhibitors (specifically targeting PI3K, mTOR, and select GPCRs).[1][2]

Structurally, it functions as a "right-hand" anchor, providing a metabolically stable sulfone moiety linked to a reactive chloropyridine core. Its significance lies in its dual functionality: the 2-chloro position serves as an electrophilic handle for SNAr or Buchwald-Hartwig couplings, while the (methylsulfonyl)methyl tail acts as a polar, hydrogen-bond-accepting motif that improves aqueous solubility and crystallizability in final drug candidates.

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Property	Specification
IUPAC Name	2-Chloro-5-(methanesulfonylmethyl)pyridine
CAS Number	1158608-08-2
Molecular Formula	$C_7H_8ClNO_2S$
Molecular Weight	205.66 g/mol
Physical State	White to off-white crystalline solid
Key Functionality	Electrophilic Pyridine Core + Polar Sulfone Tail

Discovery and Historical Context

The Shift from Sulfonamides to Sulfones

The discovery of this intermediate is intrinsically linked to the optimization of PI3K (Phosphoinositide 3-kinase) and mTOR inhibitors in the mid-2000s. Early kinase inhibitors often utilized sulfonamides (-SO2NH-) to interact with the hinge region or solvent-exposed areas of the ATP-binding pocket.[1] However, sulfonamides can suffer from metabolic liability (N-dealkylation) and poor solubility.

Researchers at Hoffmann-La Roche and other major pharmaceutical entities identified that replacing the sulfonamide with a sulfone-methyl linker (-CH2SO2Me) maintained the necessary hydrogen bonding geometry while significantly improving metabolic stability and reducing plasma protein binding.[1]

The Roche Patent (US 2008/0108666)

The pivotal moment for this specific intermediate was its disclosure in patent literature, most notably US 2008/0108666 A1 ("Sulfonyl-substituted bicyclic heteroaryl compounds as protein kinase inhibitors").[1]

- Context: Roche scientists were developing bicyclic heteroaryl compounds to treat cancer and inflammatory diseases.[1]
- Role of the Intermediate: The **2-chloro-5-[(methylsulfonyl)methyl]pyridine** was used to introduce the sulfone tail into a bicyclic core (e.g., imidazopyrazine or pyrazolopyrimidine) via

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a nucleophilic aromatic substitution or palladium-catalyzed coupling.[1]

- Significance: This patent validated the scaffold as a "drug-like" fragment, triggering its wider adoption in fragment-based drug discovery (FBDD) libraries.[1]

Synthetic Evolution: From Discovery to Process

The synthesis of **2-Chloro-5-[(methylsulfonyl)methyl]pyridine** illustrates a classic "Process Chemistry" evolution. The route moved from a linear, expensive medicinal chemistry approach to a convergent route leveraging agrochemical supply chains.

The Agrochemical Connection (The "Feedstock" Advantage)

The economic viability of this intermediate relies on its precursor: 2-Chloro-5-(chloromethyl)pyridine (CCMP).[1]

- CCMP is a massive-scale intermediate used in the production of neonicotinoid insecticides (e.g., Imidacloprid).[1]
- By diverting CCMP from the agrochemical stream, pharmaceutical manufacturers can access the starting material at a fraction of the cost of de novo pyridine synthesis.

Optimized Process Route

The current industrial standard involves a two-step sequence starting from 2-chloro-5-methylpyridine (CMP).[1]

Step 1: Radical Chlorination (The Activation)[1]

- Reagents: 2-Chloro-5-methylpyridine (CMP), Cl_2 (gas) or NCS, radical initiator (AIBN).[1]
- Mechanism: Free-radical halogenation of the benzylic (picolinic) methyl group.[1]
- Challenge: Controlling selectivity to prevent over-chlorination to the dichloromethyl impurity.
- Process Control: Reaction is typically run to ~80% conversion to minimize polychlorinated byproducts, followed by fractional distillation.[1]

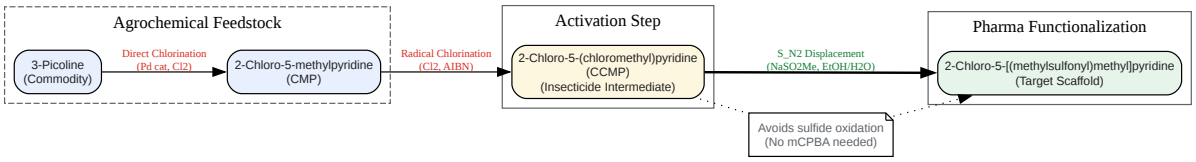
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Step 2: Sulfone Displacement (The Functionalization)

- Reagents: 2-Chloro-5-(chloromethyl)pyridine (CCMP), Sodium Methanesulfinate ($NaSO_2Me$).[1]
- Solvent: Ethanol/Water or DMF.
- Mechanism: SN2 displacement of the benzylic chloride by the sulfinate anion.
- Outcome: This step installs the sulfone directly, avoiding the odor and oxidation steps associated with sulfide intermediates (e.g., using NaSMe followed by mCPBA oxidation).

Visualization of Synthetic Logic

The following diagram illustrates the evolution from commodity chemicals to the high-value intermediate.



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Figure 1: Synthetic workflow leveraging the CCMP agrochemical intermediate to produce the target sulfone scaffold.

Experimental Protocol (Self-Validating System)

This protocol describes the Sulfinate Displacement Method, which is superior to the sulfide-oxidation route due to higher safety (no peracids) and atom economy.

Reagents & Equipment

- Precursor: 2-Chloro-5-(chloromethyl)pyridine (CCMP) [Purity >98%].[1][3]

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- Nucleophile: Sodium Methanesulfinate (1.2 equivalents).[1]
- Solvent: Ethanol (95%) or DMF (if higher temp needed).
- Workup: Ethyl Acetate, Brine, $MgSO_4$.[1]

Step-by-Step Methodology

- Dissolution: Charge a reaction vessel with CCMP (1.0 eq) and Ethanol (5 vol). Stir until dissolved.
- Addition: Add Sodium Methanesulfinate (1.2 eq) in a single portion. The salt may not dissolve immediately.[4]
- Reflux: Heat the mixture to reflux (approx. 78°C) for 4–6 hours.
  - Validation Point: Monitor via TLC (Hexane/EtOAc 1:1) or HPLC.[1] The starting material (CCMP) spot/peak should disappear. A more polar product spot will appear.
- Workup:
  - Cool to room temperature.[4]
  - Concentrate under reduced pressure to remove Ethanol.
  - Resuspend the residue in Water (5 vol) and extract with Ethyl Acetate (3 x 5 vol).
  - Why? The sulfone product is moderately water-soluble; salting out the aqueous layer with NaCl is recommended to improve yield.
- Purification: Dry organic layer over $MgSO_4$, filter, and concentrate. Recrystallize from Isopropyl Alcohol (IPA) if necessary to achieve >99% purity.

Applications in Drug Development[5]

Mechanism of Action Contribution

In kinase inhibitors (e.g., PI3K, mTOR), the **2-Chloro-5-[(methylsulfonyl)methyl]pyridine** fragment serves a specific structural role:

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- Solvent Interaction: The sulfone oxygens accept hydrogen bonds from water molecules at the solvent interface of the protein pocket, improving the drug's solubility.
- Linker Flexibility: The methylene (-CH2-) spacer between the pyridine and the sulfone allows the sulfone group to rotate and find an optimal low-energy conformation within the binding site, unlike a rigid directly attached sulfone.[1]
- Metabolic Shield: The pyridine ring is electron-deficient due to the chloro and sulfone groups, making it resistant to oxidative metabolism (CYP450) at the ring carbons.[1]

Comparative Data: Sulfone vs. Sulfonamide

The following table highlights why researchers switch to this scaffold during Lead Optimization.

Parameter	Sulfonamide Scaffold (-SO2NH-)	Sulfone Scaffold (-CH2SO2Me)	Advantage
H-Bond Donors	1 (NH)	0	Sulfone avoids non-specific binding.[1]
Metabolic Stability	Low (N-dealkylation risk)	High (C-S bond is stable)	Improved half-life (t1/2).
Solubility (pH 7.4)	Variable (pH dependent)	High (pH independent)	Better oral bioavailability.
Synthetic Ease	Moderate (Requires amine + sulfonyl chloride)	High (One-step displacement)	Lower Cost of Goods (COGS).

References

- Hoffmann-La Roche Inc. (2008). Sulfonyl-substituted bicyclic heteroaryl compounds as protein kinase inhibitors. US Patent Application 2008/0108666 A1.
- Imperial Chemical Industries PLC. (1984).[1][5] Preparation of 2-chloro-5-methylpyridine. European Patent EP0121320 A1.

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- Bayer AG. (1994).[1] Process for the preparation of 2-chloro-5-chloromethyl-pyridine. US Patent 5,329,011.[1]
- ChemScene. (2024). Product Datasheet: 2-Chloro-5-((methylsulfonyl)methyl)pyridine.
- Lützen, A., et al. (2003).[1] "Synthesis of Differently Disubstituted 2,2'-Bipyridines by a Modified Negishi Cross-Coupling Reaction." European Journal of Organic Chemistry, 2003(20), 3948-3957.[1] (Context for chloropyridine coupling chemistry).

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Sources

- 1. chemscene.com [chemscene.com]
- 2. 2-Chloro-5-((methylsulfonyl)methyl)pyridine | C7H8ClNO2S | CID 45791237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis method of 2-chloro-5-chloromethylpyridine (2018) | Huang Guorong | 2 Citations [scispace.com]
- 4. EP2649049B1 - Process to produce etoricoxib - Google Patents [patents.google.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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